

# Application Notes: BDP TR Azide for Protein Labeling via Click Chemistry

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: BDP TR azide

Cat. No.: B13722306

[Get Quote](#)

## Introduction

**BDP TR azide** is a fluorescent probe used for labeling biomolecules in the Texas Red/ROX channel.<sup>[1][2][3]</sup> It is based on a borondipyrromethene scaffold, which provides high brightness, photostability, and resistance to oxidation compared to dyes like ROX and Texas Red.<sup>[1][2]</sup> The azide functional group on the BDP TR molecule allows for its covalent attachment to alkyne-modified proteins through a highly specific and efficient bioorthogonal reaction known as Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry". This method is ideal for researchers, scientists, and drug development professionals who require precise and stable fluorescent labeling of proteins for various downstream applications, including fluorescence microscopy, flow cytometry, and proteomic analysis.

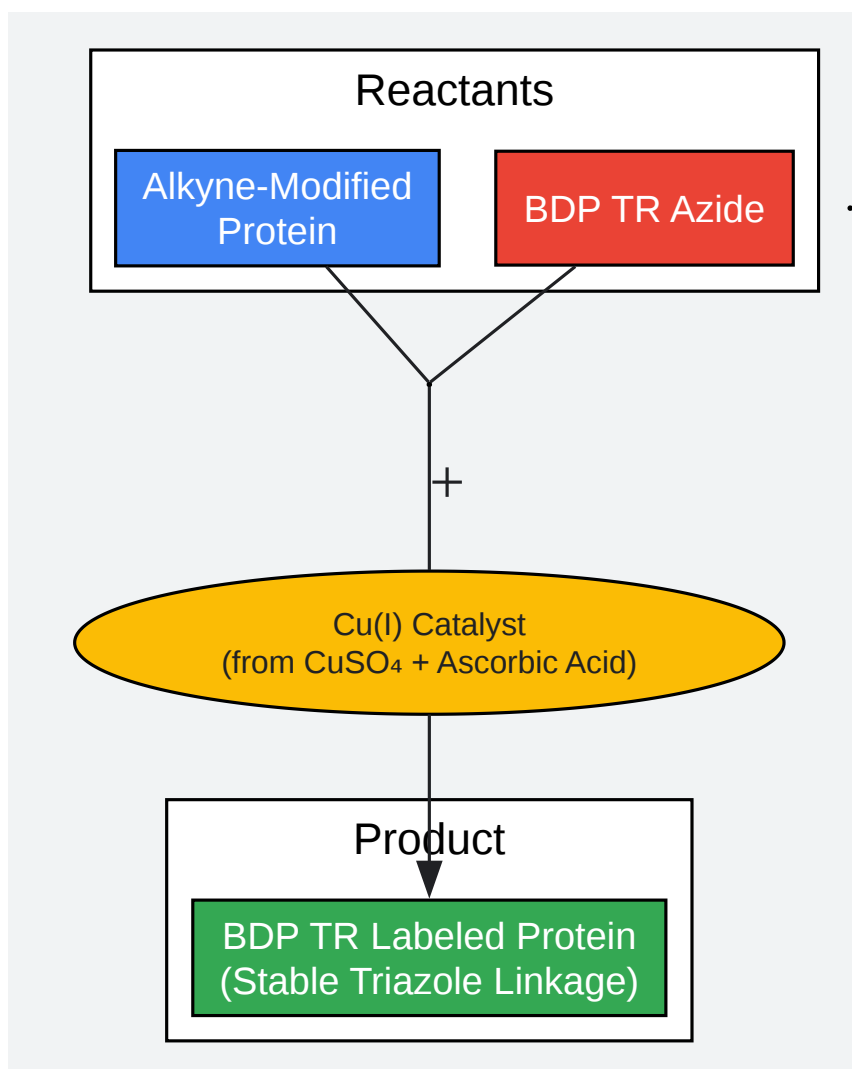
## Properties of BDP TR Azide

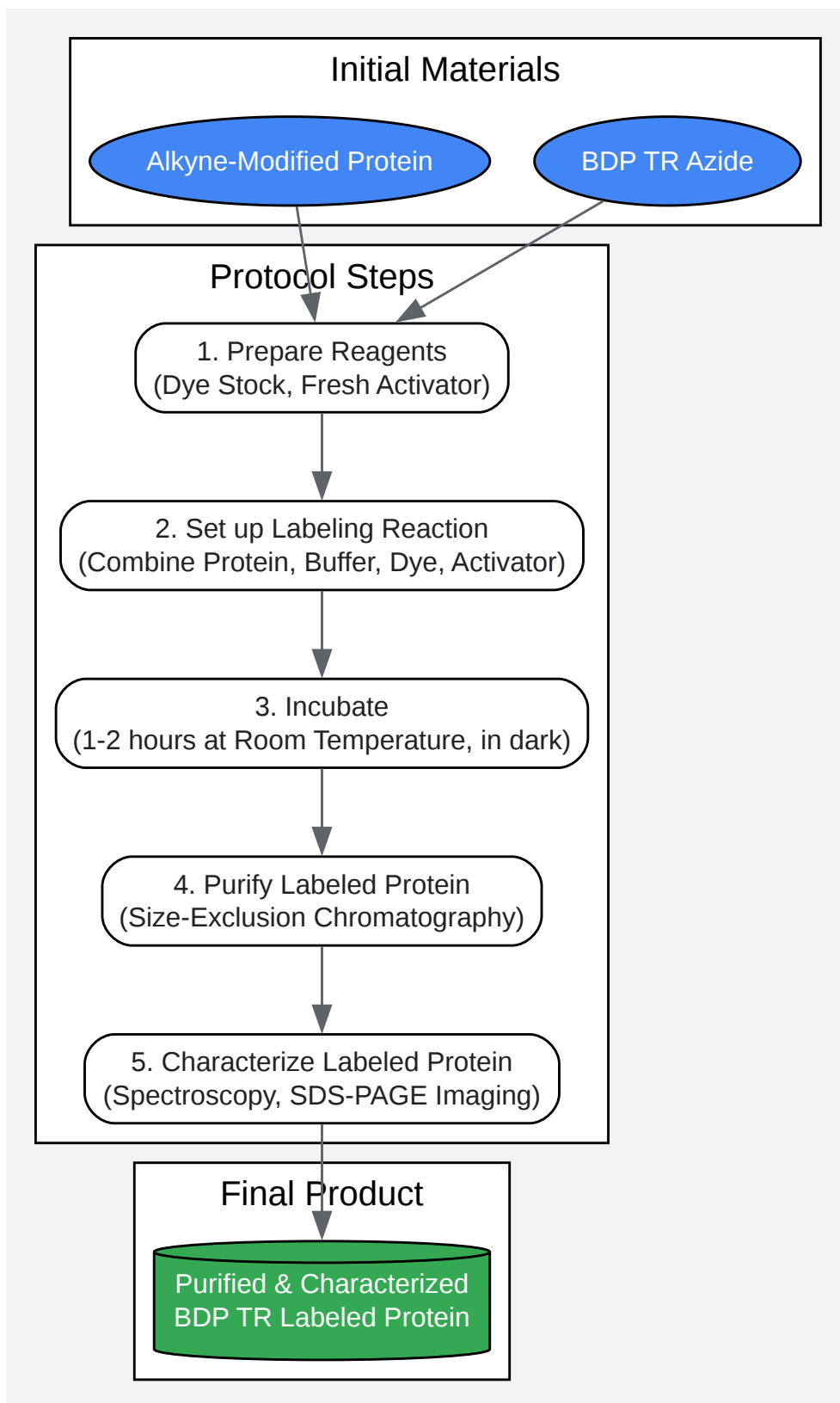
The key characteristics of **BDP TR azide** are summarized below. These properties make it a robust choice for protein labeling experiments.

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>21</sub> BF <sub>2</sub> N <sub>6</sub> O <sub>2</sub> S	
Molecular Weight	506.34 g/mol	
Excitation Maximum (λ <sub>ex</sub> )	589 nm	
Emission Maximum (λ <sub>em</sub> )	616 nm	
Molar Extinction Coefficient (ε)	69,000 L·mol <sup>-1</sup> ·cm <sup>-1</sup>	
Fluorescence Quantum Yield (Φ)	0.90	
Solubility	Good in DMF, DMSO, DCM	
Storage Conditions	Store at -20°C in the dark, desiccated.	

## Principle of Labeling: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The labeling protocol relies on the CuAAC click reaction. This reaction forms a stable triazole linkage between the azide group on the BDP TR dye and a terminal alkyne group previously incorporated into the target protein. The reaction is catalyzed by Copper(I), which is typically generated in situ from a Copper(II) salt (e.g., CuSO<sub>4</sub>) by a reducing agent like sodium ascorbate. The high specificity of the azide-alkyne reaction ensures that the dye is attached only to the intended sites, as neither functional group is naturally present in proteins.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. lumiprobe.com](https://lumiprobe.com) [lumiprobe.com]
- [2. BDP TR azide \(A270115\) | Antibodies.com](https://antibodies.com) [antibodies.com]
- [3. content.labscoop.com](https://content.labscoop.com) [content.labscoop.com]
- To cite this document: BenchChem. [Application Notes: BDP TR Azide for Protein Labeling via Click Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13722306/docs#application-notes-bdp-tr-azide-for-protein-labeling-via-click-chemistry\]](https://www.benchchem.com/product/b13722306/docs#application-notes-bdp-tr-azide-for-protein-labeling-via-click-chemistry)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check